

MtInhA-IN-1 minimum inhibitory concentration MIC for H37Rv

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Compound Focus: **MtInhA-IN-1**

Cat. No.: S12862828

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Research on a Related MtInhA Inhibitor: Labio_16

The following table summarizes the key quantitative data available for **Labio_16**, a compound identified from *in silico* screens as a promising MtInhA inhibitor, which may share functional similarities with the compound you are investigating [1].

Parameter	Value/Result for Labio_16
Enzyme Inhibition (IC ₅₀)	Not explicitly stated (Studies focused on determination of inhibition constant, K _i) [1].
Inhibition Constant (K _i)	Determined via steady-state kinetics; specific value not provided in abstract [1].
MIC vs. H37Rv	Inhibited <i>in vitro</i> growth (Phenotypic screening) [1].
MIC vs. MDR strain	Inhibited <i>in vitro</i> growth of PE-003 multidrug-resistant strain [1].
Intracellular Activity	Bacteriostatic activity in an <i>M. tuberculosis</i> -infected macrophage model [1].
Cytotoxicity	No cytotoxic effects on Hacat, Vero, and RAW 264.7 cell lines [1].
In Vivo Toxicity	No cardiotoxicity in a Zebrafish model [1].

Parameter	Value/Result for Labio_16
Mechanism	Direct inhibitor of MtnhA (does not require activation by KatG, unlike Isoniazid) [1].

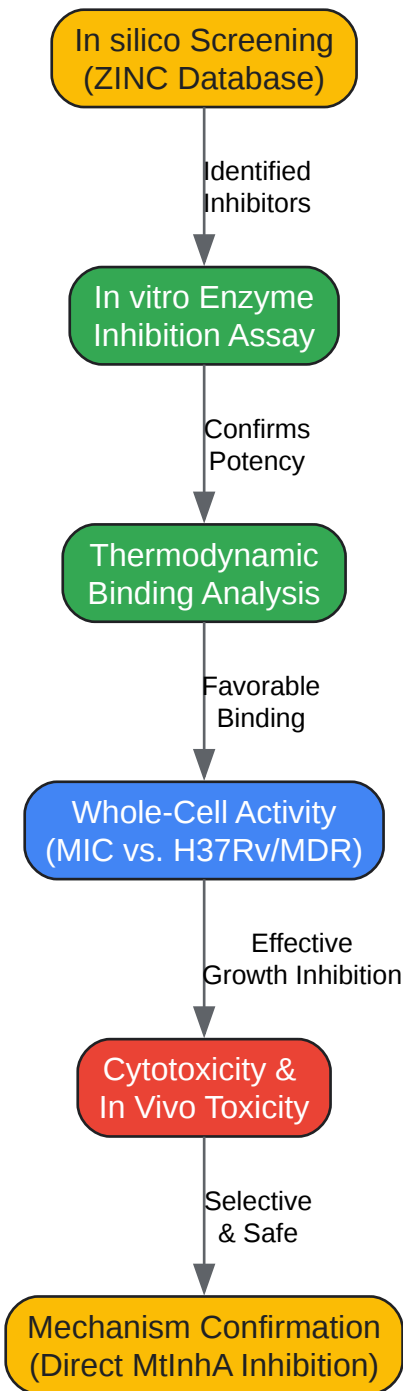
Experimental Protocols for MtnhA Inhibitors

The research on Labio_16 employed several detailed methodologies to characterize the compound, which are standard for evaluating potential TB therapeutics [1].

- **Enzyme Inhibition Assays:** The inhibition of the MtnhA enzyme was assessed using **steady-state kinetic studies**. The oxidation of NADH was monitored at 340 nm using a UV/Visible spectrophotometer. The reaction was conducted in 100 mM Pipes buffer at pH 7.0 and 25°C, initiated by adding the enzyme. The IC_{50} (concentration for half-maximal inhibition) and the inhibition constant (K_i) were determined by analyzing reaction velocity as a function of inhibitor concentration [1].
- **Thermodynamic Binding Studies:** The **dissociation constant (K_d)** for the binding of inhibitors to the MtnhA:NADH complex was determined at different temperatures using **protein fluorescence spectroscopy**. **van't Hoff analysis** of the binding data was then performed to obtain the thermodynamic parameters of the interaction, including the change in enthalpy (ΔH°), entropy (ΔS°), and Gibbs free energy (ΔG°) [1].
- **Whole-Cell Activity and MIC Determination:** The **minimum inhibitory concentration (MIC)** was established through **phenotypic screening**. This involved testing the compound's ability to inhibit the *in vitro* growth of the *M. tuberculosis* H37Rv pan-sensitive strain and the PE-003 multidrug-resistant strain. The methods for MIC determination in recent studies often use the **broth microdilution method** with Sensititre MYCOTBI plates, with MIC readings taken after 14 days of incubation [2].
- **Cytotoxicity and Selectivity:** Cytotoxic effects were evaluated on mammalian cell lines, including **HaCat** (human keratinocyte), **Vero** (African green monkey kidney epithelial), and **RAW 264.7** (mouse macrophage) cells. This is crucial for determining a compound's selective toxicity against the bacterium over host cells [1].

Mechanism of Action Workflow

The diagram below illustrates the general workflow for characterizing a direct MtnhA inhibitor like Labio_16, from initial screening to mechanistic studies [1].



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How to Locate the Specific Data You Need

Since the exact MIC for "**MtlInhA-IN-1**" was not located, here are suggestions for finding this specific information:

- **Consult Specialized Databases:** Search chemical and pharmacological databases such as **PubChem** or **ChEMBL** using the compound's name or structure. These often aggregate bioactivity data from published studies.
- **Conduct a Targeted Literature Search:** Perform a detailed search on **PubMed** or **Google Scholar** using specific queries like "**MtInhA-IN-1**" AND "H37Rv" AND "MIC". The precise nomenclature is critical.
- **Review Foundational Papers:** The compound "**MtInhA-IN-1**" may be reported in a key research article that is not among the current search results. Looking for papers that cite the initial *in silico* study from *Scientific Reports* (2017) could be productive [1].

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References

1. Functional, thermodynamics, structural and biological studies of in... [nature.com]
2. Detection of multidrug-resistance in Mycobacterium ... [pmc.ncbi.nlm.nih.gov]

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